

Sodium 4-aminobenzoate CAS number and synonyms

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Compound of Interest

Compound Name: Sodium 4-aminobenzoate

Cat. No.: B10764936

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Technical Data Sheet: Sodium 4-aminobenzoate

This document provides essential identification and property data for **Sodium 4-aminobenzoate**, intended for researchers, scientists, and drug development professionals.

Compound Identification

The primary identifier for **Sodium 4-aminobenzoate** is its Chemical Abstracts Service (CAS) Registry Number.

- CAS Number: 555-06-6[1][2][3]

A comprehensive list of synonyms and alternative identifiers is provided below for cross-referencing purposes.

Synonym / Identifier	Source / Type
Sodium p-aminobenzoate	Common Name[3]
4-Aminobenzoic acid sodium salt	IUPAC Name[1][4][5]
Aminobenzoate sodium	USP Name[3][4]
PABA, Sodium	Abbreviation[1]
Antergyl	Brand Name[3]
Pabavit	Brand Name[3]
Benzoic acid, 4-amino-, monosodium salt	Systematic Name[3]
UNII-75UI7QUZ5J	FDA UNII Code[3]
EINECS 209-080-3	European Community Number[3]

Physicochemical Properties

Key quantitative properties of **Sodium 4-aminobenzoate** are summarized in the following table.

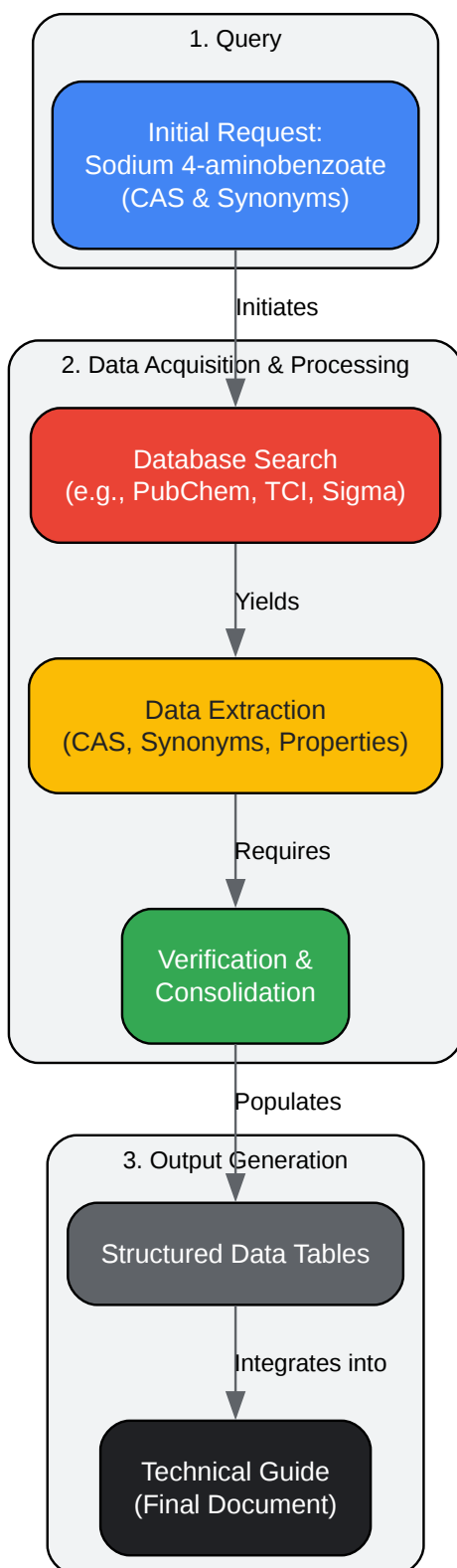
Property	Value
Molecular Formula	C ₇ H ₆ NNaO ₂ [2] or C ₇ H ₆ NO ₂ Na[1]
Molecular Weight	159.12 g/mol [1][2][4]
Appearance	White to pale yellow powder/crystal[1]
Melting Point	>300 °C[6][7]
Water Solubility	Soluble (50 mg/ml)[6][7]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **Sodium 4-aminobenzoate** are application-specific and beyond the scope of this datasheet. For purification, recrystallization from water is a cited method.[7]

Logical Workflow

The following diagram illustrates the logical workflow for identifying and compiling technical data for a chemical compound, as performed for this guide.



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Workflow for Chemical Compound Data Retrieval.

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